

# An In-depth Technical Guide to the Physicochemical Properties of p-Difluorobenzene

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## Compound of Interest

Compound Name: 1,4-Difluorobenzene

Cat. No.: B165170

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of p-difluorobenzene. The information is presented in a structured format to facilitate easy access and comparison, with detailed experimental methodologies and visualizations to support researchers, scientists, and professionals in drug development.

## Core Physicochemical Properties

p-Difluorobenzene, also known as **1,4-difluorobenzene**, is an aromatic organic compound with the chemical formula  $C_6H_4F_2$ . It is a colorless liquid with a pungent, aromatic odor.<sup>[1][2]</sup> The presence of two fluorine atoms on the benzene ring significantly influences its chemical and physical properties, making it a valuable building block in the synthesis of pharmaceuticals and other specialty chemicals.<sup>[3][4]</sup>

## Quantitative Data Summary

The key physicochemical properties of p-difluorobenzene are summarized in the tables below for easy reference and comparison.

Table 1: General Properties of p-Difluorobenzene

| Property          | Value  | Reference          |
|-------------------|--|--------------------|
| Molecular Formula | C <sub>6</sub> H <sub>4</sub> F <sub>2</sub> | [1][5][6][7][8]    |
| Molecular Weight  | 114.09 g/mol                                 | [1][2][5][6][7][8] |
| CAS Number        | 540-36-3                                     | [1][6][7][8]       |
| Appearance        | Colorless liquid                             | [2][6]             |
| Odor              | Pungent, aromatic                            | [1][2]             |

Table 2: Physical and Chemical Properties of p-Difluorobenzene

| Property                           | Value        | Conditions        | Reference      |
|------------------------------------|--------------|-------------------|----------------|
| Melting Point                      | -13 °C       | [6][8][9][10][11] |                |
| Boiling Point                      | 88-89 °C     | at 1 atm          | [6][8][10][11] |
| Density                            | 1.163 g/mL   | at 25 °C          | [9][10]        |
| 1.17006 g/mL                       | at 20 °C     | [1]               |                |
| Refractive Index (n <sub>D</sub> ) | 1.441        | at 20 °C          | [8][9][11]     |
| 1.44219                            | at 18.9 °C   | [1]               |                |
| Vapor Pressure                     | 56.5 mmHg    | at 25 °C          |                |
| Solubility in Water                | 1.2 g/L      | [8]               |                |
| LogP (Octanol/Water)               | 2.13         | [9]               |                |
| Flash Point                        | 2 °C (36 °F) | [6][8]            |                |

## Experimental Protocols for Property Determination

This section outlines the detailed methodologies for determining the key physicochemical properties of p-difluorobenzene.

### Melting Point Determination (Thiele Tube Method)

The melting point of a solid is the temperature at which it changes state from solid to liquid. For p-difluorobenzene, which is a liquid at room temperature, this protocol would be applicable for determining its freezing point, which is thermodynamically equivalent to its melting point.

Principle: A small, powdered sample of the solidified compound is heated in a capillary tube immersed in a heating bath. The temperature range over which the solid melts is observed.

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Capillary tubes (sealed at one end)
- Heating oil (e.g., mineral oil, silicone oil)
- Bunsen burner or other heat source
- Rubber band or wire to attach the capillary tube to the thermometer

Procedure:

- **Sample Preparation:** A small amount of p-difluorobenzene is frozen. The solidified sample is finely powdered. A small amount of the powder is introduced into a capillary tube and packed down to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is attached to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- The thermometer and capillary tube assembly are inserted into the Thiele tube containing the heating oil. The side arm of the Thiele tube is gently heated.
- **Observation:** The temperature is slowly increased (1-2 °C per minute) as the expected melting point is approached.
- The temperature at which the first drop of liquid appears ( $T_1$ ) and the temperature at which the entire solid has melted ( $T_2$ ) are recorded. The melting point range is reported as  $T_1 - T_2$ .

For a pure compound, this range should be narrow (0.5-1 °C).<sup>[5][9]</sup>

## Boiling Point Determination (Capillary Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid.

Principle: A small amount of the liquid is heated in a test tube with an inverted capillary tube. The temperature at which a continuous stream of bubbles emerges from the capillary and then just ceases upon cooling is the boiling point.<sup>[6][10]</sup>

Apparatus:

- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Heating bath (e.g., Thiele tube with heating oil or an aluminum block)
- Heat source

Procedure:

- Sample Preparation: A few drops of p-difluorobenzene are placed in the small test tube.
- A capillary tube, sealed at one end, is placed open-end-down into the test tube.
- Apparatus Setup: The test tube is attached to a thermometer and placed in the heating bath.
- Heating: The apparatus is heated slowly. As the liquid heats, air trapped in the capillary tube will expand and bubble out.
- When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the capillary tube as the liquid's vapor displaces the remaining air.
- Observation: The heat source is removed, and the apparatus is allowed to cool. The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the

capillary tube.[10][12]

## Density Determination (Pycnometer Method)

Density is the mass of a substance per unit volume.

Principle: The mass of a known volume of the liquid is determined using a pycnometer, a glass flask with a precisely known volume.

Apparatus:

- Pycnometer (specific gravity bottle)
- Analytical balance
- Thermometer
- Constant temperature bath

Procedure:

- The clean, dry pycnometer is weighed accurately ( $m_1$ ).
- The pycnometer is filled with p-difluorobenzene, ensuring no air bubbles are present. The stopper is inserted, and any excess liquid is wiped off.
- The filled pycnometer is placed in a constant temperature bath to bring the liquid to the desired temperature (e.g., 25 °C).
- The pycnometer is removed, dried, and weighed again ( $m_2$ ).
- The pycnometer is emptied, cleaned, and filled with a reference liquid of known density at the same temperature (e.g., distilled water), and weighed ( $m_3$ ).
- Calculation: The density ( $\rho$ ) of p-difluorobenzene is calculated using the formula:  $\rho_{\text{sample}} = [(m_2 - m_1) / (m_3 - m_1)] * \rho_{\text{water}}$

## Refractive Index Determination (Abbe Refractometer)

The refractive index is a measure of how much the path of light is bent, or refracted, when entering a material.

Principle: An Abbe refractometer measures the critical angle of a liquid to determine its refractive index.

Apparatus:

- Abbe refractometer
- Constant temperature water circulator
- Dropper or pipette
- Lens cleaning tissue and solvent (e.g., ethanol)

Procedure:

- The refractometer prisms are cleaned with a suitable solvent and allowed to dry.
- The instrument is calibrated using a standard liquid with a known refractive index.
- A few drops of p-difluorobenzene are placed on the lower prism.
- The prisms are closed and locked.
- The light source is switched on, and the eyepiece is adjusted to bring the dividing line between the light and dark fields into sharp focus.
- The control knob is turned to move the dividing line to the center of the crosshairs.
- The refractive index is read directly from the instrument's scale. The temperature should also be recorded.

## Solubility Determination

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

Principle: A qualitative determination involves observing whether a substance dissolves in a particular solvent at a given temperature.

Apparatus:

- Test tubes
- Vortex mixer or stirring rod
- Graduated cylinders or pipettes

Procedure (Qualitative):

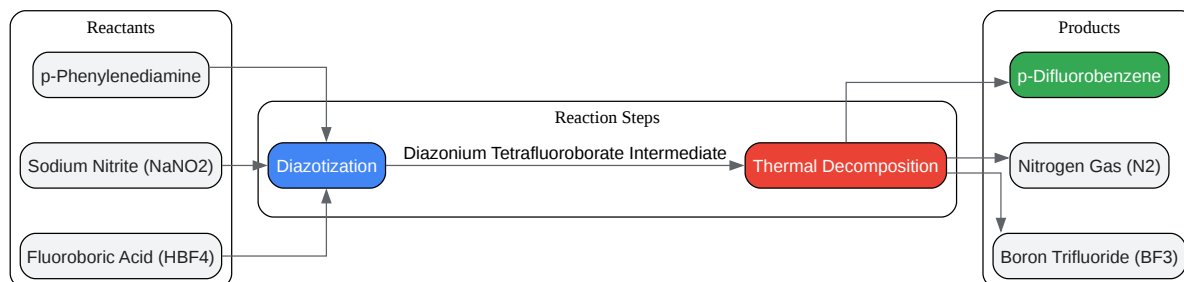
- Approximately 1 mL of the solvent (e.g., water, ethanol, diethyl ether) is placed in a test tube.
- A small amount of p-difluorobenzene (e.g., 2-3 drops) is added to the solvent.
- The mixture is agitated vigorously for 1-2 minutes.
- Observation: The mixture is observed to see if the p-difluorobenzene has dissolved completely (miscible), formed a separate layer (immiscible), or is partially dissolved. The general rule of "like dissolves like" can be applied, where polar solutes dissolve in polar solvents and non-polar solutes in non-polar solvents.[\[13\]](#)

## Synthesis and Applications in Drug Development

p-Difluorobenzene is a key building block in medicinal chemistry, primarily due to the unique properties conferred by the fluorine atoms.[\[1\]](#)[\[4\]](#)

## Synthesis of p-Difluorobenzene via the Balz-Schiemann Reaction

A common method for the synthesis of p-difluorobenzene is the Balz-Schiemann reaction, which involves the thermal decomposition of a diazonium tetrafluoroborate salt.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[9\]](#)



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Balz-Schiemann reaction workflow for p-difluorobenzene synthesis.

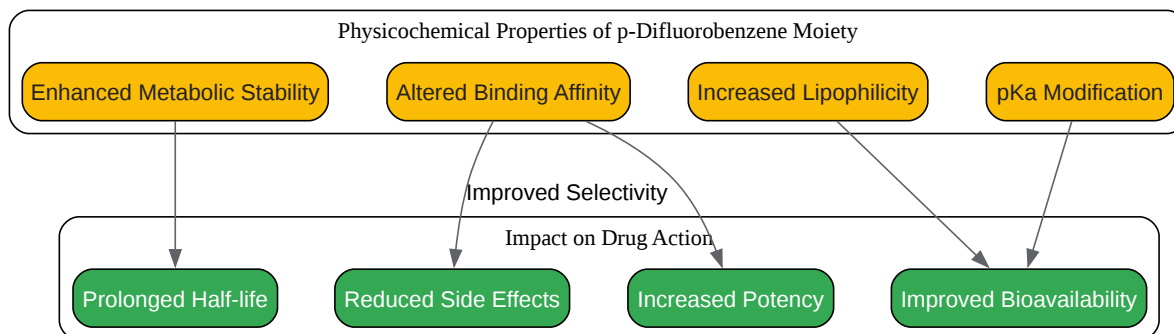
#### Experimental Protocol Outline:

- **Diazotization:** p-Phenylenediamine is treated with sodium nitrite in the presence of a cold, aqueous solution of fluoroboric acid to form the relatively stable p-phenylenediazonium tetrafluoroborate.[6][7][9]
- **Isolation:** The diazonium salt precipitates and is collected by filtration.
- **Thermal Decomposition:** The dried diazonium salt is gently heated, leading to its decomposition into p-difluorobenzene, nitrogen gas, and boron trifluoride.[6][7] The crude product is then purified, typically by distillation.

## Role in Drug Development

The incorporation of fluorine atoms into drug molecules can significantly alter their physicochemical properties, leading to improved pharmacokinetic and pharmacodynamic profiles.[1][4]





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